Analytical methods for quantifying 3',4',5'-Trimethoxy-biphenyl-3-ylamine

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Compound of Interest

Compound Name:	*3',4',5'-Trimethoxy-biphenyl-3-ylamine*
Cat. No.:	*B7813519*

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Application Note: High-Resolution Analytical Methods for the Quantification of **3',4',5'-Trimethoxy-biphenyl-3-ylamine**

Target Audience: Analytical Chemists, DMPK Scientists, and Medicinal Chemistry Researchers
Document Type: Technical Application Note & Standard Operating Procedure (SOP)

Introduction and Chemical Context

3',4',5'-Trimethoxy-biphenyl-3-ylamine (CAS: 1032506-72-1) is a highly versatile synthetic intermediate and pharmacophore [1]. Characterized by a biphenyl core, a trimethoxyphenyl ring (Ring A), and an aniline moiety (Ring B), this scaffold is frequently utilized in the design of tubulin polymerization inhibitors (e.g., Combretastatin A-4 analogues) and multi-target receptor tyrosine kinase (RTK) inhibitors [2].

Accurate quantification of this compound is critical across the drug development pipeline—from verifying synthetic purity in early discovery to tracking pharmacokinetic (PK) profiles in in vivo models. Because of the vast concentration differences between these applications, two distinct analytical modalities are required: HPLC-UV for bulk purity and formulation analysis, and LC-MS/MS for trace-level bioanalysis.

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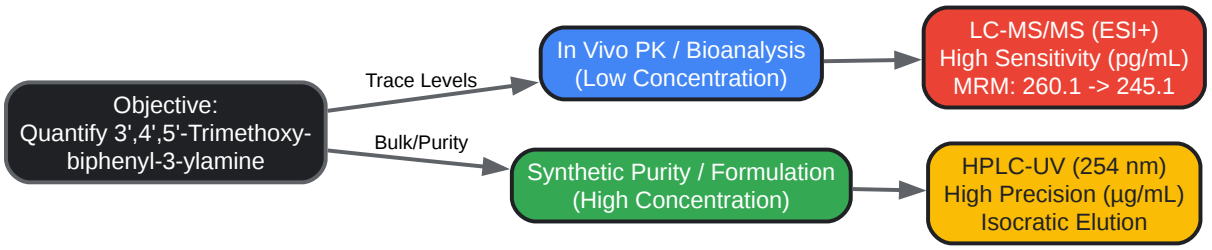

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Caption: Decision matrix for selecting the appropriate analytical modality based on sample concentration.

Physicochemical Properties & Analytical Rationale

To design a self-validating analytical system, the method must exploit the molecule's intrinsic physicochemical properties:

Property	Value	Analytical Implication
Molecular Formula	C15H17NO3	Base for mass spectrometric calculations.
Monoisotopic Mass	259.12 Da	Target precursor ion in MS is [M+H]+=260.1 m/z .
LogP (Predicted)	~3.1	Highly lipophilic; requires high organic mobile phase for elution.
pKa (Amine)	~4.6	Easily protonated. Acidic mobile phase (0.1% Formic Acid) ensures positive ionization.
Chromophores	Biphenyl, Trimethoxy	Strong UV absorbance at 254 nm and 280 nm due to extended π -conjugation.

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Causality in Method Design: The primary amine on Ring B makes the molecule highly amenable to Positive Electrospray Ionization (ESI+). In tandem mass spectrometry, the 3,4,5-trimethoxyphenyl group undergoes predictable collision-induced dissociation (CID), typically losing a methyl radical (−15 Da) or a methoxy group (−31 Da) [3]. This predictable fragmentation provides a highly specific Multiple Reaction Monitoring (MRM) transition for LC-MS/MS.

Protocol A: LC-MS/MS Bioanalytical Method (Plasma/Serum)

This protocol is optimized for high-sensitivity quantification (pg/mL to ng/mL range) in biological matrices, adhering to ICH M10 Bioanalytical Method Validation guidelines [4].

Sample Preparation Workflow

Protein precipitation (PPT) often leaves residual phospholipids that cause ion suppression. Given the compound's lipophilicity (LogP ~3.1), Liquid-Liquid Extraction (LLE) is selected to ensure high recovery and a clean matrix.

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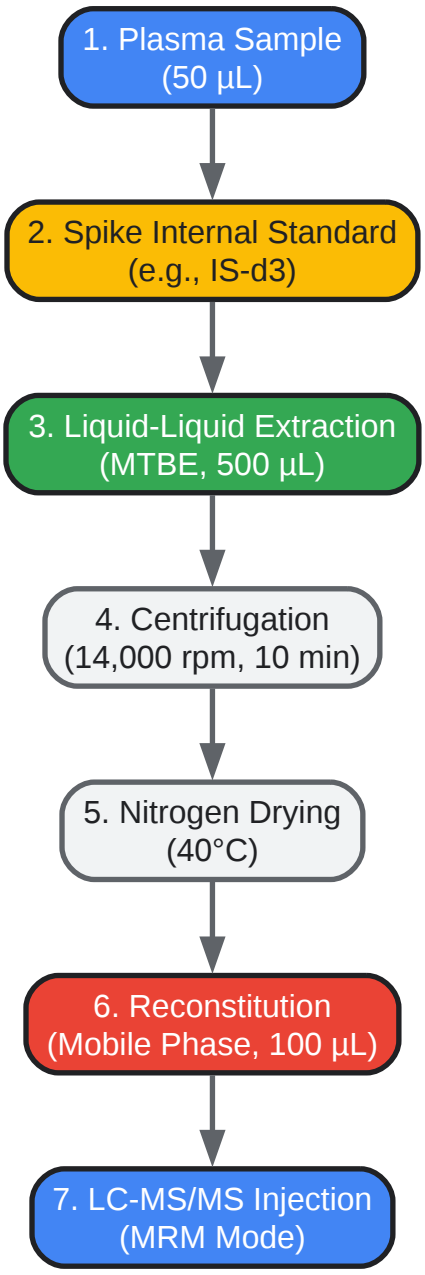

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Caption: Step-by-step bioanalytical sample preparation workflow for LC-MS/MS quantification.

Step-by-Step LLE Procedure:

- Aliquot 50 µL of plasma into a 1.5 mL microcentrifuge tube.
- Add 10 µL of Internal Standard (IS) working solution (e.g., a deuterated analogue or 3,4,5-trimethoxyaniline at 100 ng/mL).

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- Add 10 µL of 0.1 M NaOH to ensure the aniline is fully un-ionized (free base form), maximizing extraction into the organic phase.
- Add 500 µL of Methyl tert-butyl ether (MTBE). Vortex vigorously for 5 minutes.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C to separate layers.
- Transfer 400 µL of the upper organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of Mobile Phase A/B (50:50, v/v). Vortex and inject 5 µL into the LC-MS/MS.

Chromatographic and MS Conditions

HPLC Parameters:

- Column: Waters XBridge C18 (50 mm × 2.1 mm, 2.5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water (Promotes protonation of the amine).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient:
  - 0.0 - 0.5 min: 10% B
  - 0.5 - 2.5 min: Linear increase to 90% B
  - 2.5 - 3.5 min: Hold at 90% B
  - 3.5 - 3.6 min: Return to 10% B
  - 3.6 - 5.0 min: Re-equilibration at 10% B

Mass Spectrometry (ESI+) Parameters:

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- Capillary Voltage: 3.5 kV
- Desolvation Temperature: 450°C
- MRM Transitions:

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Dwell Time (ms)
Analyte	260.1	245.1 (Quantifier)	20	50
Analyte	260.1	229.1 (Qualifier)	25	50
Internal Std	IS-dependent	IS-dependent	20	50

Protocol B: HPLC-UV Method (Synthetic Purity)

For formulation analysis or synthetic batch release, UV detection provides superior precision and does not suffer from the matrix-induced ion suppression seen in MS.

Chromatographic Conditions

Because the analyte concentration is high (typically 10-100 µg/mL), an isocratic method is preferred for maximum reproducibility and baseline stability.

- Column: Agilent Zorbax Eclipse Plus C18 (150 mm × 4.6 mm, 5 µm).
- Mobile Phase: Water (0.1% TFA) : Acetonitrile (40:60, v/v). Note: Trifluoroacetic acid (TFA) is used here instead of formic acid to provide superior ion-pairing and sharper peak shapes for the amine.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Injection Volume: 10 µL.
- Detection Wavelength: 254 nm (Primary) and 280 nm (Secondary).

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Sample Preparation

- Accurately weigh 1.0 mg of **3',4',5'-Trimethoxy-biphenyl-3-ylamine**.
- Dissolve in 1.0 mL of Methanol (Stock Solution: 1 mg/mL).
- Dilute with mobile phase to create a calibration curve ranging from 1.0 µg/mL to 50.0 µg/mL.
- Filter all samples through a 0.22 µm PTFE syringe filter prior to injection to protect the analytical column.

Method Validation Directives (E-E-A-T)

To ensure the trustworthiness of the generated data, both methods must be validated according to strict regulatory frameworks [4]:

- Linearity: The LC-MS/MS method should exhibit an R2>0.995 over a dynamic range of 1 to 1000 ng/mL. The HPLC-UV method should be linear from 1 to 50 µg/mL.
- Matrix Effect (LC-MS/MS): Must be calculated by comparing the peak area of the analyte spiked post-extraction into blank plasma against a neat standard solution. An acceptable matrix effect is within 85% - 115%. The LLE protocol described above is specifically engineered to keep phospholipid-based suppression below 10%.
- Carryover: Assessed by injecting a blank sample immediately following the Upper Limit of Quantification (ULOQ). Carryover must be ≤20% of the Lower Limit of Quantification (LLOQ).

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